

how does sinapoyl malate protect plants from UV-B

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Compound Focus: Sinapoyl malate

CAS No.: 92344-58-6

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Experimental Protocols for Key Findings

Probing Ultrafast Photodynamics with Transient Absorption Spectroscopy

This technique is used to study the incredibly fast deactivation of excited **sinapoyl malate** after it absorbs UV-B light [1].

- 1. Sample Preparation:** The molecule is dissolved in solvents like dioxane or methanol to mimic different environmental conditions [1].
- 2. Pump-Probe Sequence:** A "pump" laser pulse (e.g., at 330 nm) excites the molecules. A delayed "probe" pulse (white light) then measures changes in absorption across a spectrum [1].
- 3. Data Analysis:** The resulting data is analyzed using a **sequential global fitting** procedure, which extracts evolution-associated difference spectra (EADS) and characteristic lifetimes (τ) of the photophysical processes [1]. The table below shows the extracted time constants for **sinapoyl malate** (SM) and its derivative, sinapoyl L-di-t-butyl malate (SdiTBM), demonstrating the conservation of the mechanism [1].

Molecule	Solvent	τ_1 (fs)	τ_2 (ps)	τ_3 (ps)
SM	Dioxane	119 ± 40	1.62 ± 0.15	22.4 ± 1.9

Molecule	Solvent	τ_1 (fs)	τ_2 (ps)	τ_3 (ps)
SdiTBM	Dioxane	57 ± 40	1.23 ± 0.04	22.1 ± 0.7
SM	Methanol	619 ± 101	4.81 ± 0.77	33.5 ± 1.7
SdiTBM	Methanol	477 ± 40	4.37 ± 0.14	36.3 ± 1.1

- τ_1 : Initial geometry rearrangement and solvent reorganization.
- τ_2 : Motion along the excited state toward a conical intersection with the ground state.
- τ_3 : Population transfer to the ground state, reforming the *trans*-isomer or forming a stable *cis*-photoproduct [1].

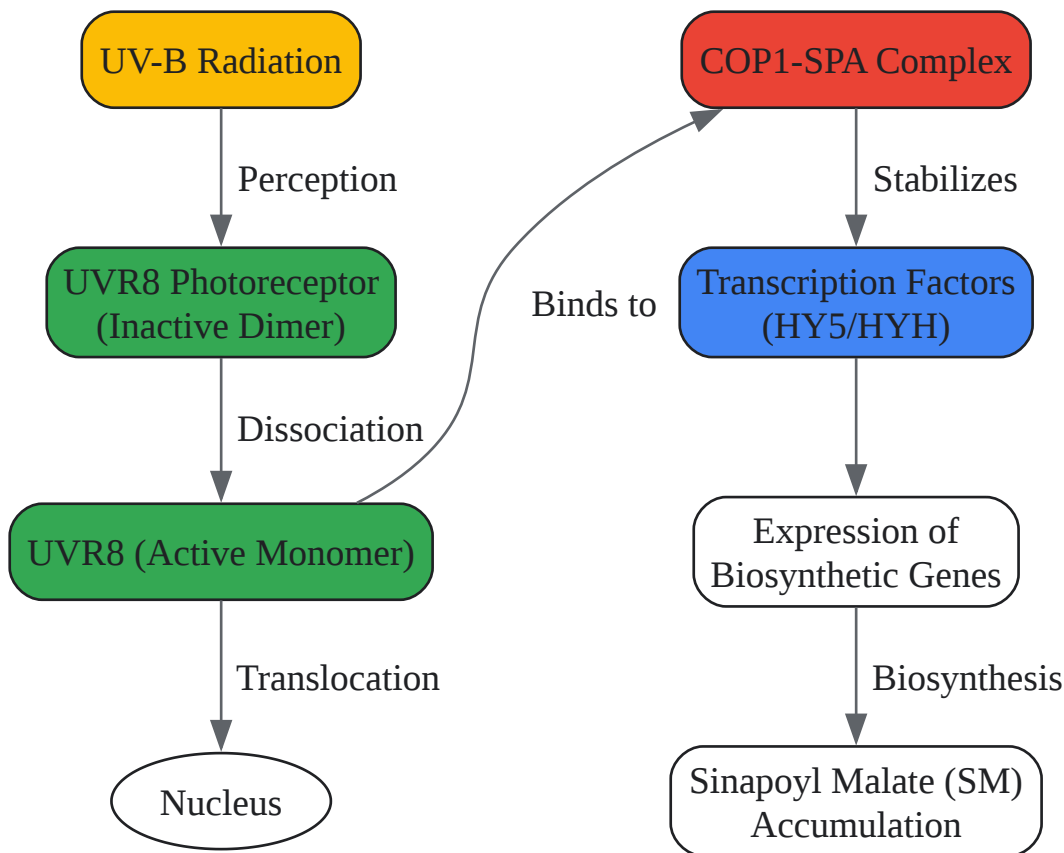
Identifying Photodegradation Products via LC-MS and IRIS

This protocol characterizes the photostability of **sinapoyl malate** by identifying its breakdown products after UV exposure [2].

- **1. Sample Irradiation:** A solution of **sinapoyl malate** is irradiated for several hours (e.g., 7 hours) under a solar simulator that replicates natural sunlight conditions (AM1.5G) [2].
- **2. Liquid Chromatography-Mass Spectrometry (LC-MS):** The irradiated sample is separated via HPLC, and the mass of each degradation product is determined [2].
- **3. Infrared Ion Spectroscopy (IRIS):** For each mass-selected ion, an infrared spectrum is obtained. By comparing this spectrum with quantum-chemically calculated IR spectra of candidate structures, the full molecular structure of the degradation product is identified [2].
- **4. Identified Products:** The major degradation pathways involve *trans-to-cis* isomerization, ester cleavage (yielding sinapic acid), and esterification reactions [2].

The UVR8 Signaling Pathway and Biosynthesis

The production of **sinapoyl malate** in plants is tightly regulated by a dedicated UV-B photoreceptor pathway. The following diagram illustrates this key signaling and biosynthesis pathway.



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This regulated biosynthesis ensures that **sinapoyl malate** is produced when needed, providing a dynamic and efficient shield against UV-B stress [3] [4].

Applications and Further Research

The unique properties of **sinapoyl malate** have inspired applications beyond plant biology. Its high photostability and efficient energy dissipation make it a leading candidate for the development of **novel, biocompatible UV filters in cosmetics** to replace current synthetic sunscreens that can be harmful to human health or the environment [5]. Furthermore, its ability to convert UV light into heat has sparked interest in its potential use as a "**photomolecular heater**" in **agriculture** to gently warm crops and improve growth in cooler climates [2].

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References

1. Conservation of ultrafast photoprotective mechanisms with ... [pmc.ncbi.nlm.nih.gov]
2. Characterization of Solar Radiation-Induced Degradation ... [pmc.ncbi.nlm.nih.gov]
3. UV-B light and its application potential to reduce disease ... [nature.com]
4. UVR8 Mediates UV-B-Induced Arabidopsis Defense ... [sciencedirect.com]
5. non-toxic and biobased anti-UV compounds for cosmetics ... [anr.fr]

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